

Technical Guide: Physicochemical Properties of 1-(4-Chlorophenyl)-5-methoxy-1-pentanone

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-5-methoxy-1-pentanone

Cat. No.: B125406

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Introduction

This document provides a detailed overview of the molecular weight and related physicochemical properties of the compound **1-(4-Chlorophenyl)-5-methoxy-1-pentanone**. The information herein is intended for researchers, scientists, and professionals engaged in drug development and chemical synthesis. This guide focuses on the fundamental molecular characteristics of the compound, presenting data in a structured and accessible format.

Molecular Identity and Structure

1-(4-Chlorophenyl)-5-methoxy-1-pentanone is a chemical compound with the molecular formula $C_{12}H_{15}ClO_2$ ^[1]. The structure consists of a pentanone backbone substituted with a methoxy group at the 5-position and a 4-chlorophenyl group at the 1-position.

Physicochemical Data

The fundamental physicochemical properties of **1-(4-Chlorophenyl)-5-methoxy-1-pentanone** are summarized in the table below. The molecular weight is a critical parameter for a wide range of applications in chemistry and pharmacology, including stoichiometric calculations, analytical method development, and interpretation of mass spectrometry data.

Parameter	Value	Reference
Molecular Formula	C ₁₂ H ₁₅ ClO ₂	[1]
Molecular Weight	226.70 g/mol	Calculated
CAS Number	1346603-14-2	[1]

Experimental Protocols

Protocol 1: Determination of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms.

Methodology:

- Identify the Molecular Formula: The molecular formula for **1-(4-Chlorophenyl)-5-methoxy-1-pentanone** is C₁₂H₁₅ClO₂.
- Determine Atomic Weights: The standard atomic weights of the constituent elements are used for the calculation:
 - Carbon (C): 12.011 u
 - Hydrogen (H): 1.008 u
 - Chlorine (Cl): 35.453 u
 - Oxygen (O): 15.999 u
- Calculate Molecular Weight: The molecular weight is calculated as follows:
 - Molecular Weight = (12 × 12.011) + (15 × 1.008) + (1 × 35.453) + (2 × 15.999)
 - Molecular Weight = 144.132 + 15.120 + 35.453 + 31.998
 - Molecular Weight = 226.703 g/mol

Visualizations

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound.

Figure 1: Workflow for Molecular Weight Determination.

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References

- 1. BioOrganics [bioorganics.biz]
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